

DosatiLink-1: Application Notes & Safety Protocols

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: DosatiLink-1

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This document provides essential safety information and handling procedures for researchers and scientists working with **DosatiLink-1**, an Abelson murine leukemia (ABL) enzyme inhibitor, in a laboratory setting [1].

Chemical & Physical Data

The following table summarizes the core identification and physical property data for **DosatiLink-1**. Several key parameters crucial for risk assessment are not available in the public domain and must be sourced from the manufacturer's Safety Data Sheet (SDS).

Property	Value / Description	Notes / Source
Name	DosatiLink-1	[1]
CAS Number	2941512-37-2	[1]
Molecular Formula	C69H93Cl2F2N13O17S	[1]
Molar Mass	1517.52 g/mol	[1]

Property	Value / Description	Notes / Source
Intended Use	ABL enzyme inhibitor; for research use only	Not for human or diagnostic use [1].
Physical State	Data Required	Assume solid (powder) based on research context.
Storage Conditions	"Store under recommended conditions"	Consult Certificate of Analysis; typically cool, dry, dark [1].
Hazard Classification	Data Required	Critical for PPE and engineering control selection.
Stability & Reactivity	Data Required	Information on incompatible materials is essential.

Potential Hazards Identification

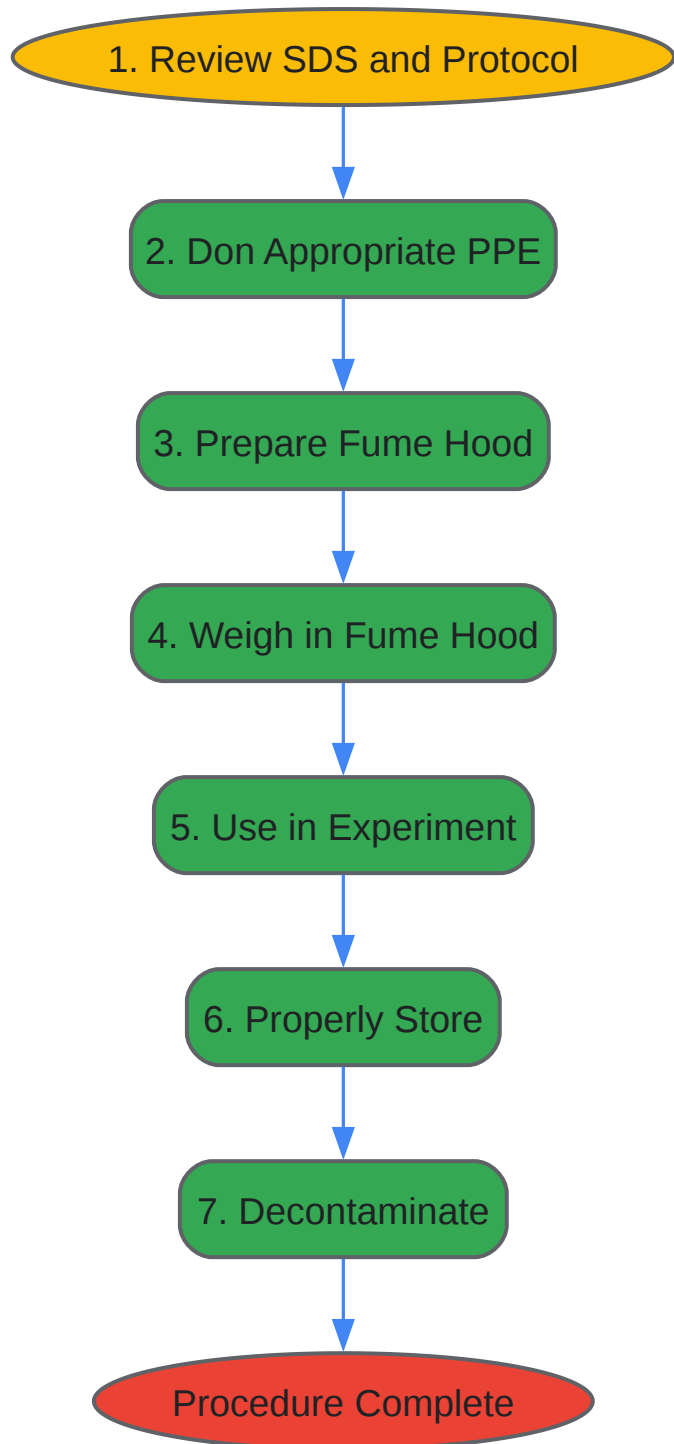
The specific health, fire, and reactivity hazards for **DosatiLink-1** are not detailed in the search results. **You must consult the SDS** to identify and understand the following:

- **Health Hazards:** Potential for acute toxicity, skin/eye irritation, sensitization, or other organ toxicity.
- **Physical Hazards:** Potential for flammability, combustibility, or reactivity.
- **Environmental Hazards:** Potential ecological impact.

Recommended Safe Handling Procedures

The following workflow outlines the general handling procedure for a hazardous solid compound, which should be followed once the specific hazards of **DosatiLink-1** are known.

DosatiLink-1 Handling Workflow



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Supporting Protocol Details:

- **Personal Protective Equipment (PPE):** Minimum PPE should include a lab coat, appropriate gloves (material to be determined by SDS), and **safety goggles** or, for higher-hazard operations like handling powders, **chemical splash goggles** [2]. Closed-toe shoes are mandatory [2].
- **Engineering Controls:** Always handle **DosatiLink-1** in a properly functioning **chemical fume hood**, especially when weighing powders or working with solutions, to prevent inhalation exposure [2]. Do not use fume hoods for long-term chemical storage [2].
- **Hygiene:** Avoid "routine" exposures. Do not taste or intentionally smell the chemical. Wash hands thoroughly after handling and before leaving the laboratory [2]. **Eating, drinking, and applying makeup are strictly prohibited in lab areas** [2].

Storage and Inventory Management

- **Conditions:** Store as specified on the Certificate of Analysis, which typically means in a cool, dry, and dark place [1].
- **Inventory:** All containers of **DosatiLink-1** must be included in the laboratory's chemical inventory. The inventory must be updated when the chemical is received, emptied, or disposed of [2].
- **Transport:** Use a bottle carrier or cart when moving chemicals between laboratories or from the stockroom [2].

Spill and Exposure Response

- **General Spill:** For a minor, contained spill, wear appropriate PPE and use a compatible absorbent material to collect the contaminant. Place the waste in a sealed container for disposal as hazardous chemical waste.
- **Major Spill / Personal Contamination:** For a large or uncontrolled spill, or if personal contamination occurs:
 - **Alert** personnel in the area and evacuate.
 - **Attend** to any exposed individuals; use the safety shower or eyewash station immediately.
 - **Contact** your institution's designated emergency response personnel (e.g., Chemical Hygiene Officer, Lab Manager, or Security).
- **First Aid:** Specific first aid measures (e.g., for inhalation, skin contact, or ingestion) are **Data Required** and must be taken from the SDS.

Waste Disposal

All waste materials contaminated with **DosatiLink-1** (e.g., gloves, weighing papers, unused solution) must be collected and disposed of as **hazardous chemical waste** in accordance with your institution's hazardous waste management protocols.

Critical Gaps and Next Steps

The information above is a foundational safety framework. To work safely with this substance, you must take the following steps:

- **Obtain the SDS:** Contact the manufacturer or supplier (sales email: peptidedb@qq.com [1]) to request the full Safety Data Sheet. This is non-negotiable for safe laboratory practice [2] [3].
- **Conduct a Formal Risk Assessment:** Before beginning any work, use the SDS to perform a detailed risk assessment for your specific experimental procedure [3].
- **Consult Your Safety Officer:** Discuss the use of **DosatiLink-1** with your Principal Investigator and your institution's Chemical Hygiene Officer or Lab Manager to ensure compliance with all local safety protocols [2] [4].

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References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]
2. Manual: Lab Use/ Safety ... | Hampshire College Laboratory Procedures [hampshire.edu]
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